

Application Notes and Protocols for Radiolabeling Monoclonal Antibodies with Astatine-211

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Compound of Interest

Compound Name: Atanine

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Introduction

Astatine-211 (^{211}At) is a promising alpha-emitting radionuclide for targeted alpha therapy (TAT) due to its high linear energy transfer and short-range, high-energy alpha particles, which can effectively kill cancer cells with minimal damage to surrounding healthy tissue.[1][2] Monoclonal antibodies (mAbs), with their high specificity for tumor-associated antigens, serve as ideal carriers for delivering ^{211}At to cancer cells.[3][4] This document provides detailed application notes and protocols for the radiolabeling of monoclonal antibodies with astatine-211, covering both direct and indirect methods.

The short 7.2-hour half-life of ^{211}At necessitates rapid and efficient labeling procedures.[1][5] The choice of labeling strategy depends on factors such as the nature of the mAb, its internalization rate, and the desired in vivo stability of the radioimmunoconjugate.

Radiolabeling Strategies

There are two primary strategies for labeling monoclonal antibodies with astatine-211:

- **Indirect Labeling:** This is the most common approach and involves the use of a bifunctional coupling agent (linker).[6] The linker is first radiolabeled with ^{211}At and then conjugated to the mAb. This method offers versatility and generally results in more stable

radioimmunoconjugates. A widely used reagent for this purpose is N-succinimidyl-3- $[^{211}\text{At}]$ astatobenzoate ($[^{211}\text{At}]$ SAB).[\[7\]](#)[\[8\]](#)

- Direct Labeling: This method involves the direct incorporation of astatine onto the antibody, typically by first conjugating the mAb with a precursor molecule that can then be astatinated.[\[9\]](#)[\[10\]](#)[\[11\]](#) This approach can be faster but may be more challenging in terms of achieving high radiochemical yields and maintaining antibody integrity.

Quantitative Data Summary

The following tables summarize key quantitative data from various studies on the radiolabeling of monoclonal antibodies with astatine-211.

Table 1: Radiolabeling Efficiency and Specific Activity

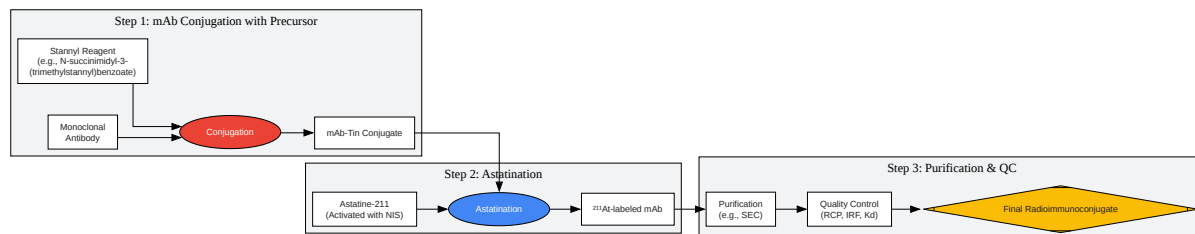
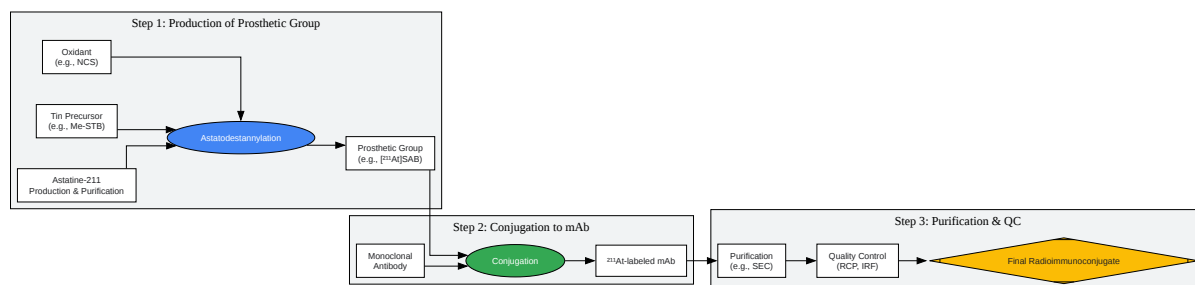
Labeling Method	Monoclonal Antibody	Reagent/Preursor	Radiochemical Yield (%)	Specific Activity	Reference
Indirect (Two-Step)	81C6	N-succinimidyl 3-[²¹¹ At]astatobenzoate (SAB)	41 ± 15 (overall)	1.0 GBq/mg	[7]
Indirect (Two-Step)	9E7.4 (anti-mCD138)	N-succinimidyl-3-[²¹¹ At]astatobenzoate (SAB)	68 ± 2 (conjugation)	>99% Purity	[8]
Indirect (Two-Step)	NR-ML-05	N-succinimidyl p-[²¹¹ At]astatobenzoate	40 - 60 (conjugation)	Up to 4 mCi/mg	[12][13]
Indirect (Two-Step)	L8A4	N-succinimidyl 3-[²¹¹ At]astato-4-guanidinomethylbenzoate ([²¹¹ At]SAGMB)	36.1 ± 1.9 (conjugation)	Not Specified	[14]
Direct	Trastuzumab	N-succinimidyl-3-(trimethylstan-nyl)benzoate	68 - 81	Up to 1 GBq/mg	[9][10][11]

Table 2: Immunoreactivity and Binding Affinity

Labeled Antibody	Labeling Method	Immunoreactive Fraction (%)	Dissociation Constant (Kd)	Reference
²¹¹ At-81C6	Indirect (SAB)	92	Not Specified	[7]
²¹¹ At-9E7.4	Indirect (SAB)	83.0 ± 3.0	Not Specified	[8]
²¹¹ At-Trastuzumab	Direct	Not Specified	1.0 ± 0.06 nM	[9][10]
²¹¹ At-Trastuzumab (Conventional)	Indirect	Not Specified	0.44 ± 0.06 nM	[9][10]
¹²⁵ I-Trastuzumab	Iodination	Not Specified	0.29 ± 0.02 nM	[9][10]
iso-[²¹¹ At]SAGMB-5F7	Indirect	>80	<5 nM	[15]

Experimental Workflows and Logical Relationships

The following diagrams illustrate the key workflows in astatine-211 radiolabeling of monoclonal antibodies.



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References

- 1. Astatine-211 radiolabelling chemistry: from basics to advanced biological applications - PMC [pmc.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Targeted α -Particle Radiotherapy with 211At-labeled Monoclonal Antibodies - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Targeted alpha-particle radiotherapy with 211At-labeled monoclonal antibodies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Optimizing Astatine-211 Radiolabeling: New Research Highlights the Importance of Timing - Atley Solutions [atley.com]
- 6. Realizing Clinical Trials with Astatine-211: The Chemistry Infrastructure - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Labeling Monoclonal Antibody with α -emitting 211At at High Activity Levels via a Tin Precursor - PMC [pmc.ncbi.nlm.nih.gov]
- 8. mdpi.com [mdpi.com]
- 9. jnm.snmjournals.org [jnm.snmjournals.org]
- 10. Direct procedure for the production of 211At-labeled antibodies with an epsilon-lysyl-3-(trimethylstannyl)benzamide immunoconjugate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. Labeling monoclonal antibodies and F(ab')₂ fragments with the alpha-particle-emitting nuclide astatine-211: preservation of immunoreactivity and in vivo localizing capacity - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Astatine-211 labeling of an antimelanoma antibody and its Fab fragment using N-succinimidyl p-astatobenzoate: comparisons in vivo with the p-[125I]iodobenzoyl conjugate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. N-succinimidyl 3-[211At]astato-4-guanidinomethylbenzoate: an acylation agent for labeling internalizing antibodies with alpha-particle emitting 211At - PubMed

[pubmed.ncbi.nlm.nih.gov]

- 15. Astatine-211 labeled anti-HER2 5F7 single domain antibody fragment conjugates: radiolabeling and preliminary evaluation - PubMed [pubmed.ncbi.nlm.nih.gov]
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